

Application Note: Quantification of Ruzinurad (Lesinurad) in Plasma by HPLC-MS/MS

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Compound of Interest

Compound Name: Ruzinurad

Cat. No.: B3181943

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Introduction

Ruzinurad, also known as Lesinurad, is a selective uric acid reabsorption inhibitor (SURI) used in the treatment of hyperuricemia associated with gout.^{[1][2]} Accurate and reliable quantification of **Ruzinurad** in plasma is crucial for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence studies. This application note describes a sensitive and specific high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) method for the determination of **Ruzinurad** in plasma samples. The method is suitable for researchers, scientists, and drug development professionals involved in the bioanalysis of **Ruzinurad**.

Principle

The method involves the extraction of **Ruzinurad** and an internal standard (IS) from plasma using liquid-liquid extraction (LLE).^{[1][2][3]} The extracted analytes are then separated using reversed-phase or HILIC chromatography and detected by a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode.^{[1][2][3]} This approach provides high selectivity and sensitivity for the quantification of **Ruzinurad** in a complex biological matrix like plasma.

Experimental Protocols

Materials and Reagents

- **Ruzinurad** (Lesinurad) reference standard

- Internal Standard (e.g., Diazepam or 5-Fluorouracil)[1][3]
- HPLC-grade methanol, acetonitrile, and ethyl acetate[1][2]
- Formic acid[3]
- Ultrapure water
- Control human or animal plasma

Instrumentation

- HPLC system (e.g., Agilent 1290 LC system or Waters Acquity UPLC system)[1][3]
- Tandem mass spectrometer (e.g., Agilent 6490 Triple Quadrupole or Waters Acquity TQD)[1][3]
- Chromatographic column (e.g., Rapid Resolution HT C18, 3.0 × 100 mm, 1.8 μm or Acquity UPLC HILIC, 100 mm x 2.1, 1.7 μm)[1][3]

Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL): Prepare stock solutions of **Ruzinurad** and the internal standard by dissolving the appropriate amount of each compound in a suitable solvent (e.g., methanol or dimethyl sulfoxide).[1][2]
- Working Solutions: Prepare working solutions of **Ruzinurad** for calibration standards and quality control (QC) samples by serial dilution of the stock solution with a suitable diluent (e.g., methanol or acetonitrile:water).[1][3] Prepare a working solution of the internal standard in a similar manner.[1][3]

Sample Preparation (Liquid-Liquid Extraction)

- To 100 μL of plasma sample in a microcentrifuge tube, add 20 μL of the internal standard working solution and vortex briefly.[1][2]
- Add 50 μL of 1 M HCl and 1000 μL of ethyl acetate.[1][2]

- Vortex the mixture for 2 minutes.[1][2]
- Centrifuge at 13,000 g for 10 minutes.[1][2]
- Transfer the organic (upper) layer to a clean tube.[1][2]
- Evaporate the organic solvent to dryness under a stream of nitrogen at 45 °C.[1][2]
- Reconstitute the dried residue in 100 µL of the mobile phase and inject a portion into the HPLC-MS/MS system.[1][2]

Chromatographic and Mass Spectrometric Conditions

The following tables summarize typical HPLC and MS/MS conditions for the analysis of **Ruzinurad**.

Table 1: HPLC Parameters

Parameter	Condition 1 (Reversed-Phase)	Condition 2 (HILIC)
Column	Rapid Resolution HT C18 (3.0 × 100 mm, 1.8 µm)[1][2]	Acquity UPLC HILIC (100 mm × 2.1, 1.7µm)[3]
Mobile Phase	Methanol:Water (70:30, v/v)[1][2]	Acetonitrile:Water:Formic Acid (95:5:0.1, v/v/v)[3]
Flow Rate	0.3 mL/min[1][2]	0.3 mL/min[3]
Column Temp.	35 °C[2]	40 °C[3]
Injection Vol.	5 µL[2]	5 µL[3]
Run Time	5 min[2]	3 min[3]

Table 2: Mass Spectrometry Parameters

Parameter	Ruzinurad	Internal Standard (Diazepam)	Internal Standard (5-Fluorouracil)
Ionization Mode	ESI Positive[1][2] / Negative[3]	ESI Positive[1][2]	ESI Negative[3]
Precursor Ion (m/z)	405.6[1][2] / 401.90[3]	285.1[1][2]	128.85[3]
Product Ion (m/z)	220.9[1][2] / 176.79[3]	192.8[1][2]	41.92[3]
Collision Energy (eV)	35[2]	32[2]	Not Specified[3]
Fragmentor Voltage (V)	380[2]	380[2]	Not Specified[3]

Data Presentation

Method Validation Summary

The described method should be validated according to regulatory guidelines (e.g., FDA or EMA). Key validation parameters are summarized below.

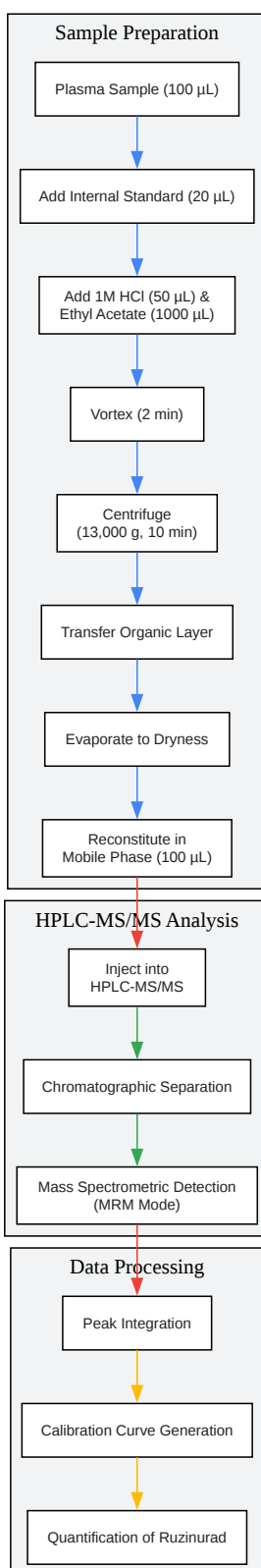
Table 3: Method Validation Parameters

Parameter	Typical Range/Value
Linearity Range	25 - 9000 ng/mL[3] or 50 - 50,000 ng/mL[1][2]
Lower Limit of Quantification (LLOQ)	25 ng/mL[3] or 50 ng/mL[1][2]
Intra-day Precision (%RSD)	≤ 14.84%[3]
Inter-day Precision (%RSD)	≤ 14.84%[3]
Intra-day Accuracy (%)	91.92 - 108.30%[3]
Inter-day Accuracy (%)	91.92 - 108.30%[3]
Recovery (%)	> 98%[1]

Application to Pharmacokinetic Studies

This validated method can be successfully applied to determine the plasma concentration-time profiles of **Ruzinurad** in preclinical and clinical pharmacokinetic studies.[1][3]

Mandatory Visualization



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Caption: Workflow for **Ruzinurad** quantification in plasma.

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